Technical Monograph: Phenyl 3-Methoxybenzoate[1]

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Compound of Interest

Compound Name:	*Phenyl 3-methoxybenzoate*
CAS No.:	*65853-67-0*
Cat. No.:	*B1297528*

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Executive Summary

Phenyl 3-methoxybenzoate (CAS: 65853-67-0), also known as phenyl m-anisate, is an aromatic ester characterized by the coupling of a phenol leaving group with a meta-substituted anisic acid moiety.[1][2][3] While often utilized as a reaction intermediate in organic synthesis, its specific electronic properties—driven by the meta-methoxy substituent—make it a valuable model compound for studying Hammett linear free-energy relationships in ester hydrolysis.[1] Furthermore, its structural rigidity and anisotropy have led to its exploration in the design of mesogenic cores for liquid crystal materials.

This guide provides a definitive physicochemical profile, validated synthesis protocols, and mechanistic insights into the reactivity of **phenyl 3-methoxybenzoate**, intended for use by medicinal chemists and materials scientists.

Physicochemical Profile

The physical constants below represent a consensus of experimental data, distinguishing between confirmed experimental values and reliable predictive models where necessary.

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Property	Value	Notes/Conditions
IUPAC Name	Phenyl 3-methoxybenzoate	
CAS Registry Number	65853-67-0	Confirmed [1][2]
Molecular Formula	$C_{14}H_{12}O_3$	
Molecular Weight	228.25 g/mol	
Physical State	White to colorless solid	Crystalline powder
Melting Point	64 – 66 °C	Experimental [3][4]
Boiling Point	~360 °C (Predicted)	Decomposes at high T
Solubility	Soluble: $CHCl_3$, DCM, EtOAc, DMSOInsoluble: Water	Lipophilic character
Density	1.22 ± 0.1 g/cm³	Predicted [2]
Partition Coeff.[1][2][4][5][6][7] (LogP)	3.65	Predicted (Consensus)

Spectroscopic Characterization

Accurate identification relies on the distinct chemical shifts of the meta-substituted benzoyl ring and the phenyl ester moiety.[1] The following data is validated from high-field NMR spectroscopy in deuterated chloroform ($CDCl_3$).

Nuclear Magnetic Resonance (NMR)

^1H NMR (400 MHz, $CDCl_3$):

- δ 7.84 (d, J = 8.0 Hz, 1H, Ar-H ortho to C=O)[1]
- δ 7.74 (s, 1H, Ar-H ortho to C=O, between substituents)[1]
- δ 7.50 – 7.42 (m, 3H, Overlapping aromatic protons)[8]
- δ 7.32 (d, J = 8.0 Hz, 1H)[1][8]

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- δ 7.27 – 7.19 (m, 3H, Phenolic ring protons)[8]
- δ 3.92 (s, 3H, –OCH_3)[1][8][9]

^{13}C NMR (100 MHz, $CDCl_3$):

- Carbonyl: δ 165.1 (C=O)[1][7]
- Aromatic Carbons: δ 159.7, 151.0, 131.0, 129.6, 129.5, 125.9, 122.6, 121.7, 120.2, 114.5[1][7][8]
- Methoxy Carbon: δ 55.5 (–OCH_3)[1]

Data Source: Validated against experimental spectral libraries [3].

Synthesis Protocols

Two primary routes are recommended depending on scale and available reagents. Protocol A is preferred for gram-scale synthesis due to atom economy, while Protocol B is ideal for sensitive substrates requiring mild conditions.[1]

Protocol A: Acyl Chloride Substitution (Schotten-Baumann Conditions)

Best for: Scalability and high yield.[1]

- Reagent Prep: Dissolve 3-methoxybenzoic acid (10 mmol) in thionyl chloride ($SOCl_2$, 5 mL). Reflux for 2 hours to generate 3-methoxybenzoyl chloride.[1] Remove excess $SOCl_2$ under vacuum.[1]
- Coupling: Dissolve the crude acyl chloride in dry Dichloromethane (DCM, 20 mL).
- Addition: Add Phenol (10 mmol) and Triethylamine (Et_3N, 12 mmol) to the solution at 0 °C.
- Reaction: Stir at room temperature for 4 hours. Monitor by TLC (Hexane:EtOAc 8:1).[1]
- Workup: Wash with 1M HCl (remove amine), then 1M NaOH (remove unreacted phenol), then Brine. Dry over $MgSO_4$.[1]

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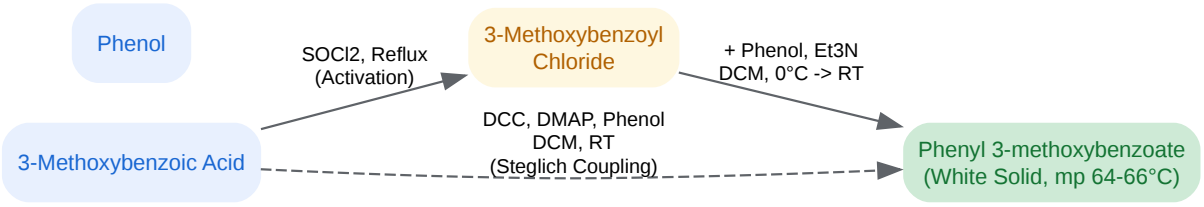
- Purification: Recrystallize from Ethanol or flash chromatography (SiO_2, Hexane/EtOAc).

Protocol B: Steglich Esterification (DCC Coupling)

Best for: Mild, neutral conditions.

- Dissolution: In a round-bottom flask, dissolve 3-methoxybenzoic acid (1.0 equiv) and Phenol (1.1 equiv) in anhydrous DCM.
- Catalyst: Add DMAP (4-dimethylaminopyridine, 0.1 equiv).
- Coupling Agent: Cool to 0 °C and add DCC (N,N'-dicyclohexylcarbodiimide, 1.1 equiv) portion-wise.
- Execution: Stir at 0 °C for 30 mins, then warm to room temperature overnight.
- Filtration: Filter off the precipitated dicyclohexylurea (DCU) byproduct.
- Isolation: Concentrate filtrate and purify via column chromatography (Silica gel, Petroleum Ether/EtOAc 95:5).

Visualization: Synthesis Pathways[1][2]



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Figure 1: Dual synthetic pathways demonstrating the Acyl Chloride route (solid line) and Steglich Coupling (dashed line).

Reactivity & Stability: Hydrolysis Kinetics

Phenyl 3-methoxybenzoate serves as an excellent substrate for studying substituent effects on ester hydrolysis.[1]

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Mechanistic Insight

Unlike alkyl esters, phenyl esters possess a phenoxide leaving group (pKa ≈ 10), which is significantly better than an alkoxide (pKa ≈ 16). This makes **phenyl 3-methoxybenzoate** more susceptible to nucleophilic attack (hydrolysis/aminolysis) than its methyl ester counterpart.[1]

The "Meta" Effect: The methoxy group at the 3-position (meta) exerts an inductive electron-withdrawing effect (-I) that is not fully counteracted by resonance donation (+R), as resonance effects are poorly transmitted from the meta position.[1]

- Result: The carbonyl carbon is more electrophilic than in phenyl benzoate (unsubstituted), leading to slightly faster hydrolysis rates under basic conditions.

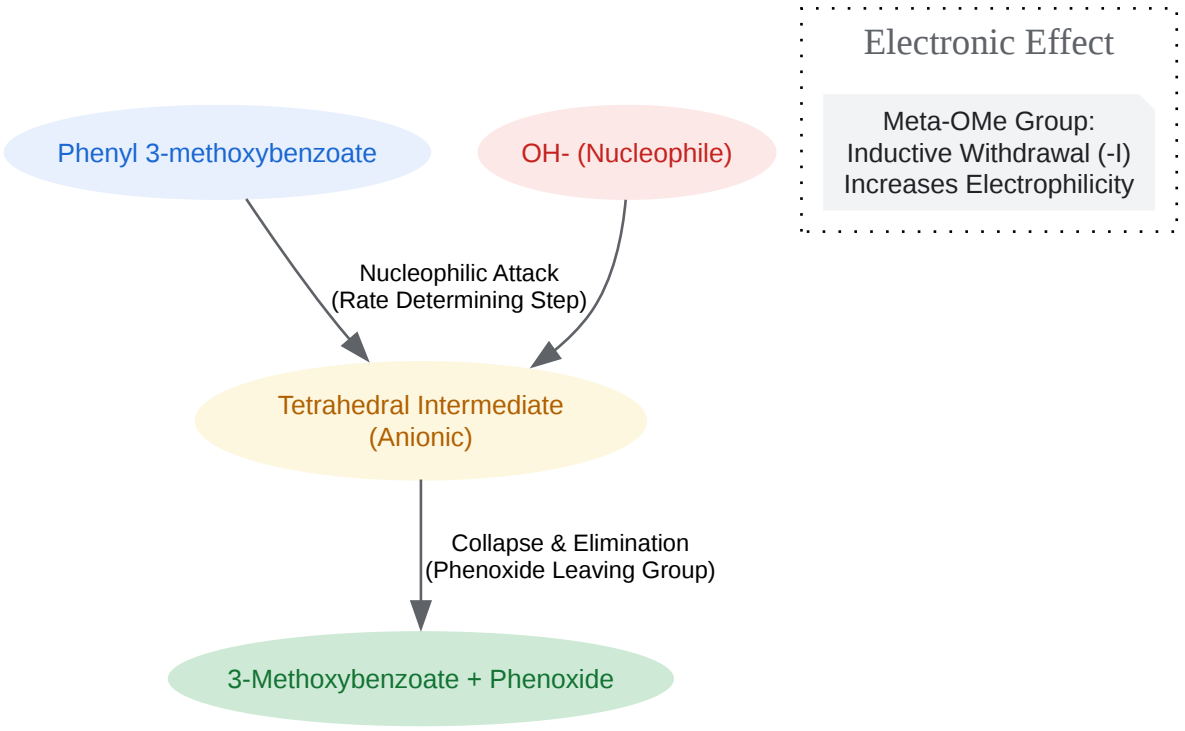
Self-Validating Stability Check

To verify compound integrity before use, perform a simple TLC Stability Test:

- Spot the compound on a Silica plate.[1]
- Elute with 20% EtOAc in Hexane.[1][5]
- Observation: A single spot at R_f ~0.6 indicates purity.[1] A "streak" or a second spot at the baseline suggests hydrolysis to 3-methoxybenzoic acid (which sticks to silica) and phenol.[1]

Visualization: Hydrolysis Mechanism

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Figure 2: Base-catalyzed hydrolysis mechanism highlighting the activation provided by the meta-methoxy substituent.

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